

Personal protective equipment for handling Ibuprofen carboxylic acid-d3

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Compound of Interest

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Essential Safety and Handling Guide for Ibuprofen Carboxylic Acid-d3

This guide provides critical safety and logistical information for the handling and disposal of **Ibuprofen carboxylic acid-d3**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices. While a specific Safety Data Sheet (SDS) for **Ibuprofen carboxylic acid-d3** was not located, this guidance is compiled from SDSs for Ibuprofen-d3, Ibuprofen, and general safety protocols for carboxylic acids. It is imperative to treat this compound as a potentially hazardous substance.

Hazard Identification

Ibuprofen and its deuterated analogs are classified with the following hazards:

- Harmful if swallowed.[1][2][3][4]
- Causes serious eye irritation.[3]
- May cause respiratory irritation.[3][5]
- Toxic to aquatic life with long-lasting effects.[1]

To the best of current knowledge, the detailed toxicological properties of **Ibuprofen carboxylic acid-d3** have not been thoroughly investigated.[1] Therefore, it must be handled with the care



required for hazardous materials.

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory to prevent skin/eye contact, inhalation, and ingestion. The following table summarizes the recommended PPE.



Body Part	Personal Protective Equipment	Material/Standard and Best Practices
Eyes/Face	Chemical safety goggles and/or a face shield.	Goggles should be splash- proof and indirectly ventilated to prevent fogging.[6] Polycarbonate lenses are recommended for impact resistance.[6][7] Standard safety glasses do not offer adequate protection.[8]
Hands	Chemical-resistant gloves.	Nitrile or butyl rubber gloves are recommended for handling acids.[6][7][9] Gloves must be inspected for degradation or perforation before use and disposed of immediately after contamination.[7][8]
Body	Laboratory coat.	A fully fastened lab coat provides a barrier against accidental spills.[8] For larger quantities, an impervious apron should be worn.[7]
Respiratory	Use in a well-ventilated area.	All handling should occur in a certified chemical fume hood to minimize inhalation of dust or vapors.[7][8] If ventilation is inadequate, a respirator (e.g., N95 for low-fume environments or a full-face respirator with acid gas cartridges for higher exposures) may be necessary. [6][7]



Feet Closed-toe shoes.

Protects feet from spills and falling objects.[8]

Operational and Disposal Plans Experimental Protocols: Handling and Storage

Engineering Controls:

- Always handle Ibuprofen carboxylic acid-d3 in a well-ventilated area, preferably within a chemical fume hood.[7][8]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[7]

Safe Handling Practices:

- Avoid direct contact with skin, eyes, and clothing.[7][8]
- Do not breathe dust or vapors.[7] When transferring the compound, do so carefully to avoid generating dust or aerosols.[8]
- Wash hands thoroughly with soap and water after handling and before leaving the lab.[1][7]
 [10]
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[1][2][10]

Storage Requirements:

- Store in a tightly closed, properly labeled container.[8][10]
- Keep in a dry, cool, and well-ventilated place, protected from light.[4][10]
- Avoid storage with incompatible materials such as strong oxidizing agents and bases.[5][10]
 [11] Carboxylic acids should not be stored in metal cabinets due to corrosion risk.[11]

Disposal Plan





Proper disposal of chemical waste is critical to ensure environmental safety and regulatory compliance.

- Waste Identification: Treat all waste materials, including the chemical itself, contaminated absorbents, and disposable PPE, as hazardous waste.[7][12]
- Waste Segregation: Do not mix **Ibuprofen carboxylic acid-d3** waste with other waste streams.[8] It should be collected in a dedicated, properly labeled, and sealed container.[8]
- Container Management: Use leak-proof containers made of a material compatible with carboxylic acids (avoid metal).[13] Do not fill containers to more than 90% capacity.[13]
- Disposal Procedure: Dispose of contents and container in accordance with all local, regional, national, and international regulations.[2] This must be done through an approved waste disposal plant or licensed hazardous waste management company.[10][13] Do not dispose of down the drain or in general trash.[12]

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C13H15D3O4	PubChem
Molecular Weight	239.28 g/mol	PubChem[14]
CAS Number	1216505-29-1	PubChem[14]
Melting Point	75 - 78 °C (Ibuprofen)	Sigma-Aldrich[10]
Boiling Point	157 °C @ 4 mmHg (Ibuprofen)	Sigma-Aldrich[10]

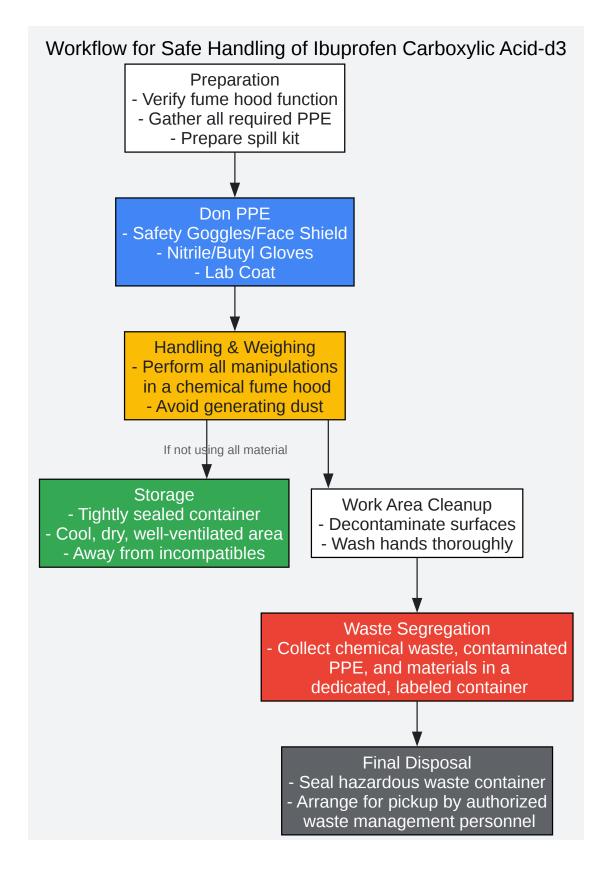
Emergency Procedures



Exposure	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids apart.[1] Remove contact lenses if present and easy to do.[10] Seek immediate medical attention.[1]
Skin Contact	Immediately wash skin with soap and plenty of water for at least 15 minutes.[1] Remove contaminated clothing.[1] Get medical attention if irritation occurs or persists.[15]
Ingestion	Do NOT induce vomiting.[1] Wash out mouth with water if the person is conscious.[1] Call a poison center or doctor if you feel unwell.[2][10]
Inhalation	Remove to fresh air.[1][10] If not breathing, give artificial respiration.[1] Get medical attention if you feel unwell.[10]
Spills	For small spills, absorb with an inert material and place in a suitable container for disposal. For large spills, evacuate the area immediately and contact your institution's environmental health and safety department.[7] Materials used for cleanup must also be treated as hazardous waste.[12]

Mandatory Visualization





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Caption: Safe handling workflow for **Ibuprofen carboxylic acid-d3**.



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